

A Comprehensive Technical Guide to the Physical Properties of 1-Naphthoyl Chloride

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Compound of Interest

Compound Name: 1-Naphthoyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **1-Naphthoyl chloride** (CAS No: 879-18-5), a key reagent in organic synthesis. The information is presented to support research and development activities, with a focus on clarity, accuracy, and practical application.

Core Physical Properties

1-Naphthoyl chloride is a reactive acyl chloride widely utilized in the synthesis of various organic compounds, including pharmaceuticals and dyes.^[1] A thorough understanding of its physical characteristics is essential for its safe handling, proper storage, and effective use in chemical reactions.

Data Presentation

The quantitative physical properties of **1-Naphthoyl chloride** are summarized in the table below for easy reference and comparison.

Property	Value	Units
Molecular Formula	C ₁₁ H ₇ ClO	
Molecular Weight	190.63	g/mol
Melting Point	16-19[2][3], 17[4][5], 18.0[6], 26[7]	°C
Boiling Point	118°C (at 0.1 mmHg)[8][9], 190°C (at 35 mmHg)[2][3], 295[7]	°C
Density	1.265[2][8][9], 1.2694 (at 20°C)[7]	g/mL (at 25°C unless specified)
Refractive Index	1.652 (at 20°C)[2][3], 1.6525[8][9], 1.645[7]	n _{20/D}
Appearance	Clear yellow solid or liquid[10], White to almost white powder, flakes or crystals[1][7]	
Solubility	Reacts with water[7][8][11][12]. Soluble in organic solvents like ethanol, methanol, acetone, and ether.[13]	
Stability	Moisture sensitive[8][9]. Stable under recommended storage conditions. Incompatible with water, moisture, strong oxidizing agents, and bases.[1][11][12]	

Experimental Protocols

The following are detailed methodologies for the determination of the key physical properties of **1-Naphthoyl chloride**, based on standard laboratory practices.

Melting Point Determination (Capillary Method)

The melting point of **1-Naphthoyl chloride**, which is a low-melting solid, can be accurately determined using a capillary tube method with an apparatus like a Mel-Temp or a Thiele tube.

[2][8]

Procedure:

- A small, finely powdered sample of **1-Naphthoyl chloride** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.[7]
- The capillary tube is placed in the heating block of the melting point apparatus.[8]
- The sample is heated at a steady and slow rate, approximately 1-2°C per minute, especially near the expected melting point.[2]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[8]
- For accuracy, the determination should be repeated at least twice, and the average value is reported.

Boiling Point Determination (Micro-scale Method)

Due to the relatively high boiling point of **1-Naphthoyl chloride** at atmospheric pressure, and to minimize decomposition, a micro-scale boiling point determination under reduced pressure is often preferred.

Procedure:

- A small amount of **1-Naphthoyl chloride** (a few drops) is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.

- The apparatus is connected to a vacuum source to achieve the desired pressure (e.g., 35 mmHg or 0.1 mmHg).
- The sample is heated gently in a heating bath.
- As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- The heating is discontinued, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid is drawn back into the capillary tube.
[14] This temperature is recorded along with the corresponding pressure.[2]

Density Determination (Pycnometer Method)

The density of liquid **1-Naphthoyl chloride** can be determined accurately using a pycnometer, which is a glass flask with a precisely known volume.[9]

Procedure:

- The mass of a clean, dry pycnometer is accurately measured.
- The pycnometer is filled with **1-Naphthoyl chloride**, ensuring no air bubbles are trapped. The temperature of the liquid should be controlled, for instance, at 25°C.
- The mass of the pycnometer filled with the liquid is measured.
- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.[9][15]

Refractive Index Determination (Abbe Refractometer)

The refractive index, a measure of how light bends as it passes through the substance, is determined using an Abbe refractometer.[3]

Procedure:

- The prism of the Abbe refractometer is cleaned and calibrated using a standard liquid with a known refractive index.
- A few drops of **1-Naphthoyl chloride** are placed on the surface of the prism.
- The prism is closed, and the light source is adjusted.
- The eyepiece is used to view the boundary line between the light and dark fields.
- The controls are adjusted until the boundary is sharp and centered on the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken (typically 20°C) is also recorded.[\[1\]](#)

Solubility Assessment

A qualitative assessment of solubility is crucial, especially noting the reactivity of **1-Naphthoyl chloride** with certain solvents.

Procedure for Reactivity with Water:

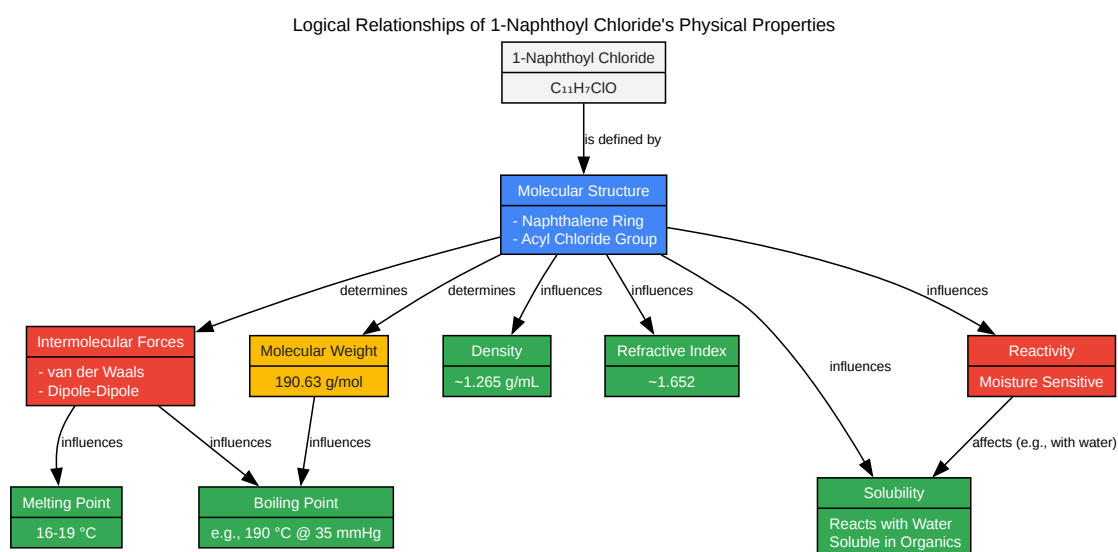
- A small amount of **1-Naphthoyl chloride** is added to a test tube containing deionized water at room temperature.
- The mixture is observed for any signs of a reaction, such as fuming, evolution of gas (HCl), or a change in temperature. The vigorous reaction indicates its reactivity and decomposition in water.[\[8\]](#)

Procedure for Solubility in Organic Solvents:

- A small, measured amount of **1-Naphthoyl chloride** is added to a test tube containing a specific volume of an organic solvent (e.g., ethanol, acetone, ether).
- The mixture is agitated to observe if the solid dissolves completely. The observation of a clear solution indicates solubility.[\[13\]](#)

Mandatory Visualization

The following diagram illustrates the logical relationships between the core physical properties of **1-Naphthoyl chloride** and the factors influencing them.



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Caption: Logical relationships of **1-Naphthoyl Chloride**'s physical properties.

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References

- 1. davjalandhar.com [davjalandhar.com]
- 2. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 3. scribd.com [scribd.com]
- 4. quora.com [quora.com]
- 5. Kinetic Solubility Assays Protocol | AxisPharm [axispharm.com]
- 6. ucc.ie [ucc.ie]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. chem.ucalgary.ca [chem.ucalgary.ca]
- 9. mt.com [mt.com]
- 10. pennwest.edu [pennwest.edu]
- 11. 1-Naphthoyl chloride | 879-18-5 | Benchchem [benchchem.com]
- 12. Page loading... [guidechem.com]
- 13. elearn.almamonuc.edu.iq [elearn.almamonuc.edu.iq]
- 14. uomus.edu.iq [uomus.edu.iq]
- 15. wjec.co.uk [wjec.co.uk]
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